Technical Support Center: Oregon Green™ 488, SE

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Compound of Interest

Compound Name:	*OG 488, SE*
Cat. No.:	*B8198335*

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Welcome to the technical support center for Oregon Green™ 488 succinimidyl ester (**OG 488, SE**). This resource is designed to help you optimize your experimental conditions and improve the signal-to-noise ratio when using this bright, green-fluorescent dye for cell labeling and proliferation studies.

Frequently Asked Questions (FAQs)

Q1: What is Oregon Green™ 488, SE and how does it work?

Oregon Green™ 488, SE is a cell-permeable dye that contains a succinimidyl ester (SE) reactive group. Once inside the cell, intracellular enzymes called esterases cleave the acetate groups, rendering the molecule highly fluorescent. The SE group then forms a stable covalent bond with primary amines on intracellular proteins, ensuring the dye is well-retained within the cells.[1][2][3] This stable labeling allows for long-term cell tracking. In proliferation assays, as the labeled cells divide, the dye is distributed equally between the daughter cells, leading to a successive halving of fluorescence intensity with each generation.[2][3]

Q2: What are the key spectral properties of Oregon Green™ 488?

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Understanding the spectral properties of OG 488 is crucial for selecting the appropriate instrument settings (lasers and filters) to maximize signal detection. OG 488 is well-suited for the 488 nm laser line commonly found on flow cytometers and fluorescence microscopes.[4][5]

Property	Value	Reference
Excitation Maximum	~496-501 nm	[4][6]
Emission Maximum	~521-526 nm	[4][6]
Common Laser Line	488 nm	[5]
Common Filter Set	FITC / 525/50 BP	[4][6]
Molar Extinction Coefficient (ε)	~76,000 $cm^{-1}M^{-1}$	
Fluorescence Quantum Yield (Φ)	~0.91	[7]
pKa	~4.6 - 4.8	[5][8]

Q3: How does Oregon Green™ 488 compare to CFSE?

OG 488 is a fluorinated analog of fluorescein, similar to Carboxyfluorescein Succinimidyl Ester (CFSE).[1][4] Both dyes function similarly for cell proliferation assays. The key difference is the presence of two fluorine atoms on the OG 488 molecule, which makes it more stable, less prone to photobleaching, and less sensitive to changes in physiological pH compared to fluorescein.[4][8][9]

Q4: What buffers are compatible with **OG 488, SE**?

For optimal labeling efficiency, it is critical to use a buffer that is free of primary amines.[10][11] The succinimidyl ester group on the dye reacts with any primary amine, and if present in the buffer (e.g., Tris or glycine), it will quench the reactive dye, preventing it from labeling the proteins inside the cells. Recommended buffers include phosphate-buffered saline (PBS) or 0.1 M sodium bicarbonate.[10][12]

Troubleshooting Guides

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A poor signal-to-noise ratio can be caused by either a weak specific signal or high background fluorescence. The following guides will help you diagnose and resolve common issues.

Problem 1: Weak or No Fluorescent Signal

If your stained cells show low or no fluorescence, consider the following causes and solutions.

Potential Cause	Recommended Solution
Incorrect Instrument Settings	Ensure the excitation laser (488 nm) and emission filter (e.g., 525/50 nm bandpass) are correctly configured for OG 488.[4][6]
Low Dye Concentration	The optimal dye concentration can vary by cell type. Perform a titration from 0.5 µM to 10 µM to find the ideal concentration for your cells.[2][13]
Incompatible Buffer	The labeling buffer must be free of primary amines. Avoid using Tris-based buffers or media containing high concentrations of proteins/amines during labeling. Switch to PBS.[3][10]
Insufficient Incubation Time	Increase the incubation time to allow for sufficient dye uptake and reaction. A typical starting point is 15-30 minutes at 37°C.[13]
Unhealthy or Dead Cells	Compromised cells will not retain the dye effectively. Always use a healthy, viable cell population. Confirm viability with a stain like Propidium Iodide or 7-AAD.[9][13]
Photobleaching	Minimize exposure of labeled cells to excitation light. For microscopy, reduce light intensity and exposure times. Use an anti-fade mounting medium for fixed cells.[13]

Problem 2: High Background or Low Signal-to-Noise Ratio

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High background fluorescence can obscure the specific signal from your cells, making it difficult to resolve distinct cell populations or generations.

Potential Cause	Recommended Solution
Excess or Unbound Dye	Increase the number and duration of washing steps after staining. Wash cells 2-3 times with fresh, pre-warmed buffer or media to thoroughly remove any unbound dye.[13][14]
High Dye Concentration	While a higher concentration can increase signal, it can also lead to non-specific binding and higher background. Titrate the dye to find the lowest concentration that still provides a bright signal.[15]
Cell Clumping / Aggregation	Aggregates can trap dye and appear as non-specifically bright events. Filter cells through a 40 µm cell strainer before analysis. Gentle handling and the use of EDTA in buffers can also minimize clumping.[16]
Autofluorescence	Some cell types are naturally more autofluorescent. Analyze an unstained control sample to determine the baseline autofluorescence. If it is high in the green channel, consider using a dye in a different spectral range (e.g., red or far-red).[13][17]
Contaminated Reagents or Media	Use fresh, sterile, and high-purity reagents. Some media components, like phenol red and riboflavin, are fluorescent and can increase background. For imaging, switch to a phenol red-free imaging buffer before analysis.[13]
Cells Have Dried Out	During incubation or washing steps, ensure cells do not dry out, as this can increase non-specific staining, particularly at the edges of the sample. Use a humidified chamber for incubations.[18]

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Experimental Protocols & Visualizations

Protocol: Cell Proliferation Assay using **OG 488, SE** and Flow Cytometry

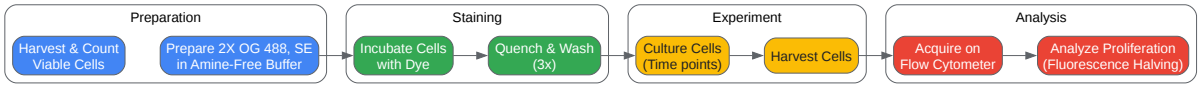
This protocol provides a general guideline for labeling suspension cells to monitor proliferation.

- Cell Preparation:
  - Start with a single-cell suspension of healthy, viable cells at a concentration of 1-10 x 10^6 cells/mL in pre-warmed PBS.
- Dye Preparation:
  - Prepare a 1-5 mM stock solution of **OG 488, SE** in anhydrous DMSO.
  - Immediately before use, dilute the stock solution in pre-warmed PBS to a 2X working concentration (e.g., if the final desired concentration is 1 µM, prepare a 2 µM solution).
- Staining:
  - Add an equal volume of the 2X **OG 488, SE** working solution to the cell suspension to achieve the final desired concentration (typically 0.5-5 µM).
  - Incubate for 15-20 minutes at 37°C, protected from light. Gently mix the cells halfway through the incubation.
- Washing:
  - Quench the staining reaction by adding 5-10 volumes of cold, complete culture medium (containing fetal bovine serum).
  - Incubate on ice for 5 minutes.
  - Centrifuge the cells, discard the supernatant, and resuspend the cell pellet in fresh, pre-warmed complete culture medium.
  - Repeat the wash step two more times to ensure all unbound dye is removed.

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- Cell Culture:
  - After the final wash, resuspend the cells in complete culture medium and plate them under your desired experimental conditions.
  - Collect a sample immediately after staining to serve as the "Generation 0" control.
- Analysis:
  - Harvest cells at various time points post-stimulation.
  - Analyze the samples by flow cytometry using a 488 nm excitation laser and a FITC emission filter (e.g., 530/30 nm).
  - On a histogram plot of fluorescence intensity, each successive peak of halved intensity represents a new generation of divided cells.

Diagram: **OG 488, SE** Cell Labeling & Proliferation Workflow

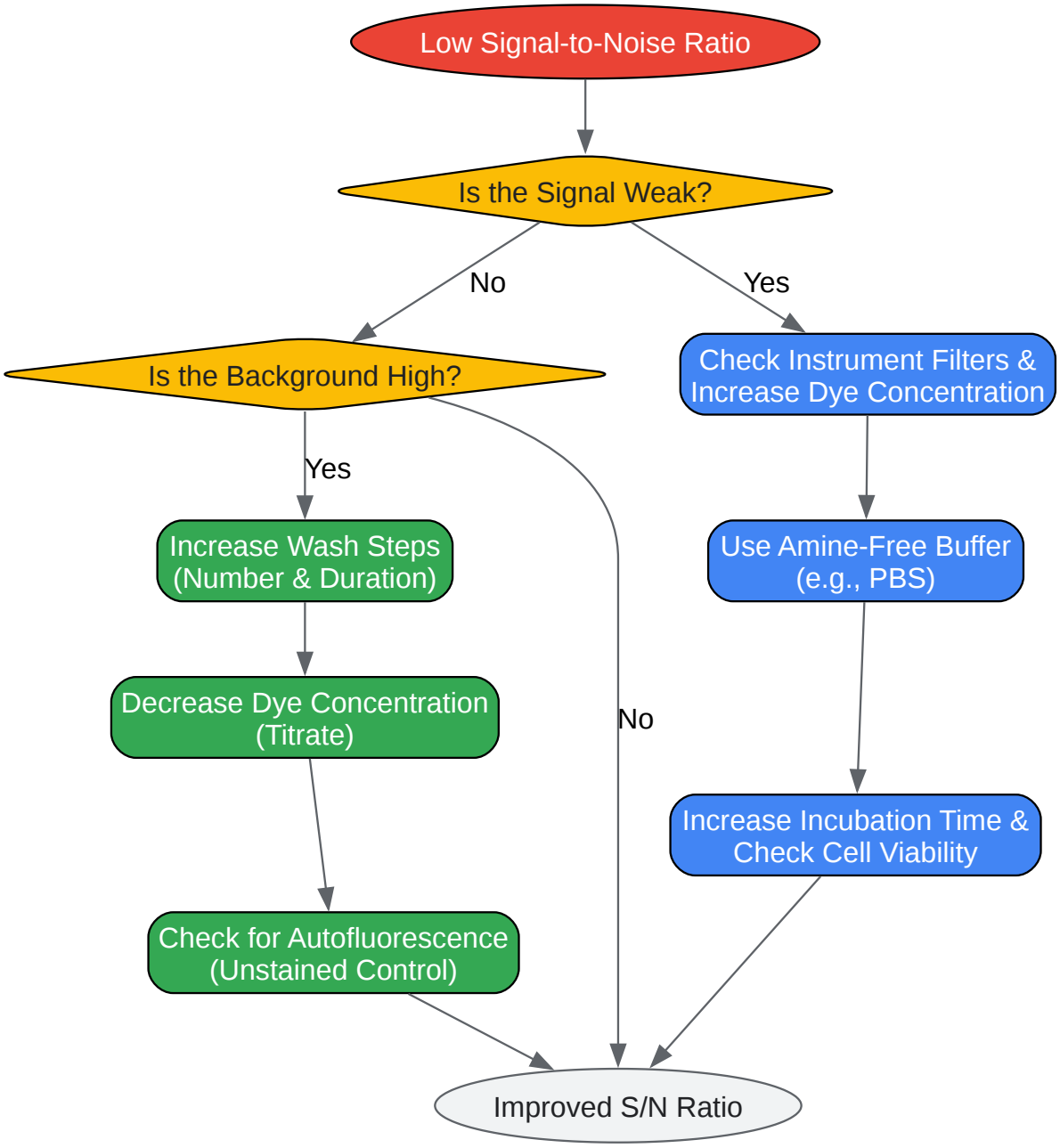


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Caption: Workflow for cell proliferation analysis using **OG 488, SE**.

Diagram: Troubleshooting Low Signal-to-Noise Ratio

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